

# Application Notes and Protocols for In-Vitro Cell Culture Experiments: GSK894490A

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## Compound of Interest

Compound Name: GSK894490A

Cat. No.: B607872

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## Introduction

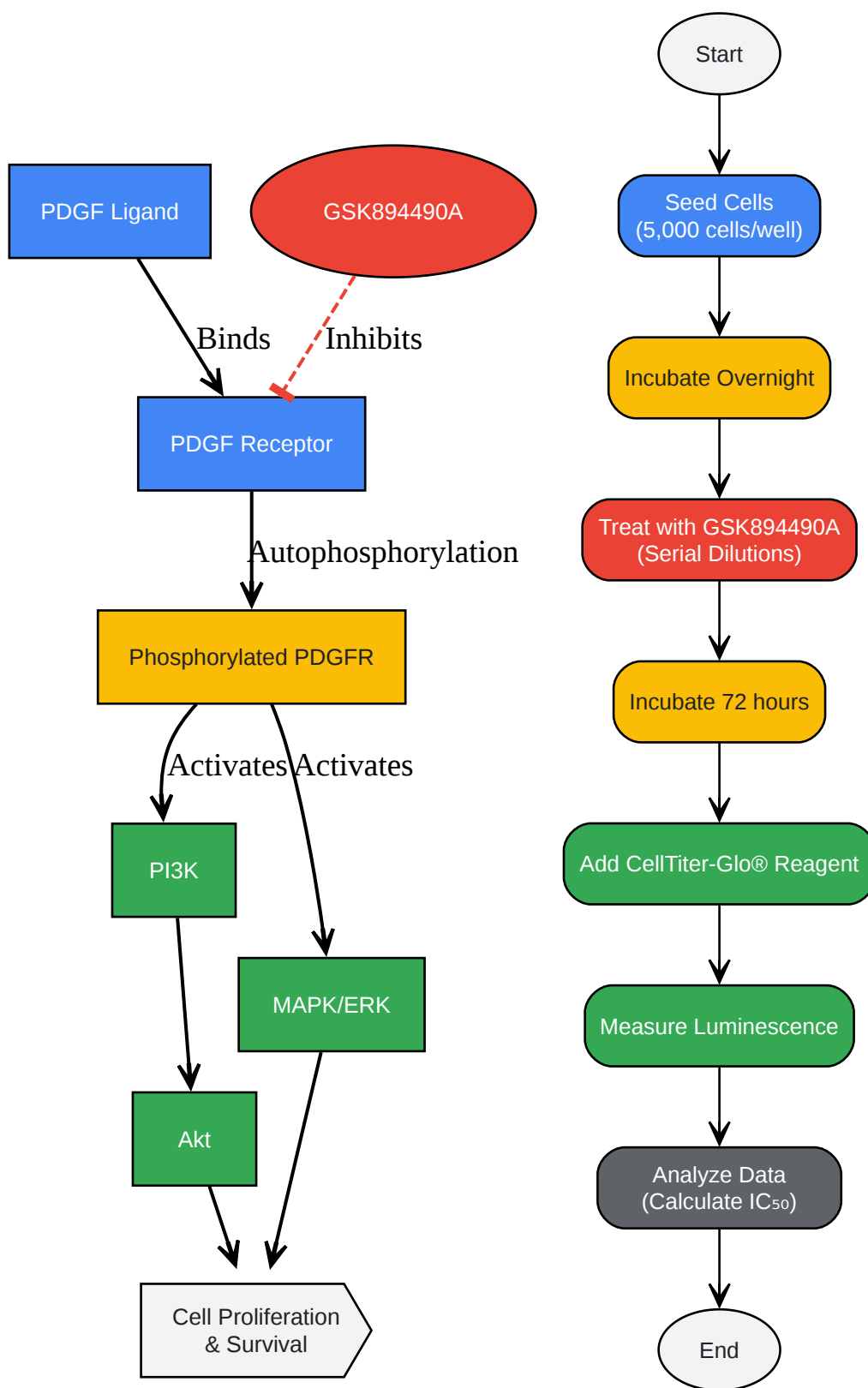
**GSK894490A** is a novel small molecule inhibitor targeting the Platelet-Derived Growth Factor Receptor (PDGFR) signaling pathway. PDGF signaling is a critical regulator of cell growth, proliferation, and migration. Dysregulation of this pathway has been implicated in various diseases, including cancer and fibrosis. These application notes provide a detailed overview of the in-vitro use of **GSK894490A**, including its mechanism of action, protocols for common cell-based assays, and expected outcomes.

## Mechanism of Action

**GSK894490A** selectively inhibits the tyrosine kinase activity of PDGFR $\alpha$  and PDGFR $\beta$ . Upon binding of its ligand, PDGF, the receptor dimerizes and autophosphorylates, creating docking sites for various downstream signaling molecules. This initiates a cascade of events, primarily through the PI3K/Akt and MAPK/ERK pathways, leading to cell proliferation and survival.

**GSK894490A** competitively binds to the ATP-binding pocket of the PDGFR kinase domain, preventing autophosphorylation and subsequent activation of downstream signaling.

Signaling Pathway of PDGFR and Inhibition by **GSK894490A**



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